

# Scillascillol: A Technical Overview of a Novel Triterpenoid

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## Compound of Interest

Compound Name: Scillascillol

Cat. No.: B1162305

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## Introduction

**Scillascillol** is a naturally occurring triterpenoid isolated from the whole plants of *Scilla scilloides*, a bulbous perennial herb.[1] As a member of the diverse triterpenoid class of compounds, **Scillascillol** holds potential for further scientific investigation due to the established broad biological activities of this chemical family. This document provides a summary of the currently available technical information on **Scillascillol**.

## Chemical Structure and Properties

The fundamental chemical and physical properties of **Scillascillol** are summarized below. It is important to note that some of the data are predicted values and await experimental verification.

Table 1: Chemical and Physical Properties of **Scillascillol**

Property	Value	Source
CAS Number	2023822-39-9	[1][2]
Molecular Formula	C30H46O6	[1][2]
Molecular Weight	502.69 g/mol	[1][2]
IUPAC Name	Lanost-8-en-26-oic acid, 17,23-epoxy-3,23,24,28-tetrahydroxy-, $\gamma$ -lactone, (3 $\beta$ ,4 $\beta$ ,23S,24S,25R)-	[2]
Physical Description	Powder	[1]
Boiling Point (Predicted)	657.0 $\pm$ 55.0 $^{\circ}$ C	[2]
Density (Predicted)	1.23 $\pm$ 0.1 g/cm <sup>3</sup>	[2]
pKa (Predicted)	13.16 $\pm$ 0.70	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	[1]

## Spectroscopic Data

Detailed experimental spectroscopic data for **Scillascillol**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), are not readily available in the public domain at the time of this report. The structural elucidation of **Scillascillol** was based on extensive spectroscopic studies, but the raw data has not been published.[3]

## Experimental Protocols

Detailed experimental protocols for the isolation, purification, and synthesis of **Scillascillol** are not currently available in published literature. General methods for the isolation of triterpenoids from plant sources typically involve extraction with organic solvents, followed by chromatographic separation techniques.

## Biological Activity and Mechanism of Action

As of the latest available information, there are no specific studies detailing the biological activities or the mechanism of action of **Scillascillo**. The genus *Scilla* is known to produce a variety of bioactive compounds, including those with antimicrobial and anticancer properties; however, the specific biological profile of **Scillascillo** remains to be investigated.

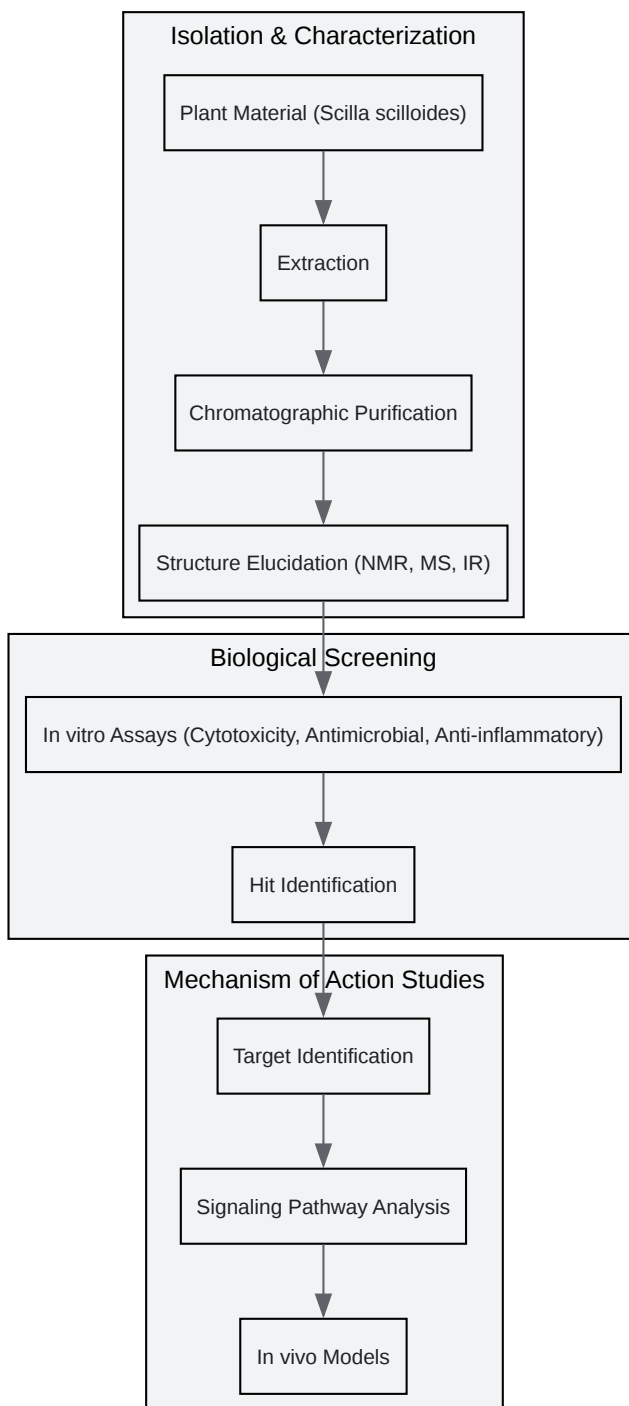
## Signaling Pathways

There is currently no information available regarding the signaling pathways modulated by **Scillascillo**.

## Logical Relationships and Workflows

Due to the limited data on **Scillascillo**'s biological activity and mechanism of action, the creation of diagrams for signaling pathways or experimental workflows is not feasible at this time. A generalized workflow for the investigation of a novel natural product like **Scillascillo** is presented below.

## Generalized Workflow for Natural Product Investigation

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Caption: Generalized workflow for natural product drug discovery.

## Conclusion

**Scillascillo** is a structurally defined triterpenoid from *Scilla scilloides* with potential for biological activity. However, a comprehensive understanding of its chemical and biological properties is currently hampered by the lack of publicly available experimental data. Further research is required to determine its physical constants, detailed spectroscopic characteristics, and to explore its pharmacological potential. The scientific community would benefit from studies detailing its synthesis, isolation protocols, and in-depth biological evaluations.

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## References

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